

# A Technical Guide to the Chemical Properties of Pentyl Acetate

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## Compound of Interest

Compound Name: *Pentyl acetate*

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This document provides a comprehensive technical overview of the chemical and physical properties of **pentyl acetate**. It includes quantitative data, detailed experimental protocols for its synthesis and analysis, and visual representations of key chemical processes. This guide is intended to serve as a practical resource for professionals in research and development.

## Core Chemical and Physical Properties

**Pentyl acetate**, also known as n-amyl acetate, is an organic ester with the chemical formula  $C_7H_{14}O_2$ .<sup>[1]</sup> It is a colorless liquid recognized by its characteristic banana- or pear-like odor.<sup>[1]</sup><sup>[2]</sup> This compound is the product of the condensation reaction between 1-pentanol and acetic acid.<sup>[1]</sup>

## Identifiers and Structure

Identifier	Value
IUPAC Name	pentyl acetate[1][3]
Synonyms	n-Amyl acetate, Acetic acid pentyl ester, Amyl acetic ester[2][4][5]
CAS Number	628-63-7[4][6]
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub> [1][2]
Molecular Weight	130.19 g/mol [1]
SMILES	CCCCCOC(C)=O[6]
InChI Key	PGMYKACGEOXYJE-UHFFFAOYSA-N[6]

## Physical Properties

The physical properties of **pentyl acetate** are summarized in the table below. It is widely used as a solvent for various industrial applications due to its ability to dissolve organic materials.[7]

Property	Value
Appearance	Colorless liquid[1][2]
Odor	Banana-like[1][2][8]
Density	0.876 g/cm <sup>3</sup> at 25 °C[1][6]
Melting Point	-71 °C to -100 °C[1][6][9]
Boiling Point	142 °C to 149 °C[1][6]
Vapor Pressure	4 - 5.17 mmHg at 20-25 °C[2][6]
Vapor Density	4.5 (vs air)[6][10]
Refractive Index	1.402 at 20 °C[6][9]

## Solubility

**Pentyl acetate**'s solubility is a key factor in its application as a solvent in paints, coatings, and adhesives.[7]

Solvent	Solubility
Water	Slightly soluble; 1.73 - 2 g/L at 25 °C[1][11]
Organic Solvents	Highly soluble (e.g., ethanol, ethyl ether)[7][12]

## Safety and Flammability

**Pentyl acetate** is a flammable liquid and requires appropriate handling and storage.[13][14]

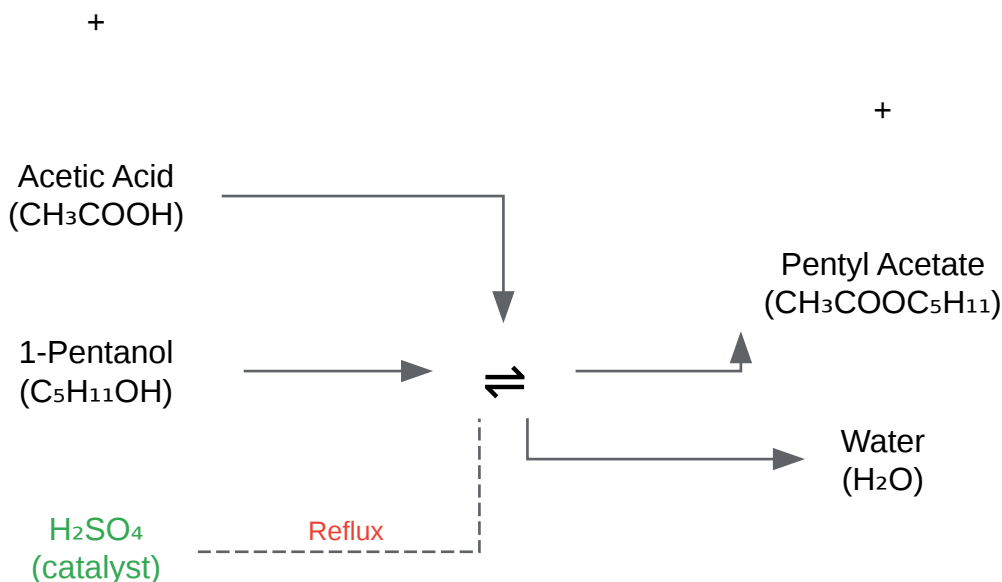
Safety Parameter	Value
Flash Point	25 °C to 41 °C[13][15]
Autoignition Temp.	360 °C (680 °F)[10][13]
Lower Explosive Limit (LEL)	1.1%[2][13]
Upper Explosive Limit (UEL)	7.5%[2][13]
NFPA Ratings	Health: 1, Fire: 3, Reactivity: 0[2]

## Chemical Synthesis and Reactions

**Pentyl acetate** is most commonly synthesized via the Fischer esterification of 1-pentanol and acetic acid. Its primary reactions include acid-catalyzed and base-promoted hydrolysis.

### Fischer Esterification: Synthesis Pathway

The synthesis of **pentyl acetate** is a reversible, acid-catalyzed equilibrium reaction. An excess of a reactant (typically the less expensive acetic acid) is used to drive the reaction towards the formation of the ester product, in accordance with Le Châtelier's principle.[6]



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**Caption:** Fischer Esterification of **Pentyl Acetate**.

## Hydrolysis Reactions

Ester hydrolysis is the reverse of esterification, splitting the ester back into a carboxylic acid and an alcohol.[15]

- **Acid-Catalyzed Hydrolysis:** This is an equilibrium process requiring an acid catalyst and an excess of water to favor the products.[15]
- **Base-Promoted Hydrolysis (Saponification):** This reaction is irreversible and goes to completion. It uses a stoichiometric amount of a strong base, like sodium hydroxide, to produce an alcohol and a carboxylate salt.[15]

## Experimental Protocols

The following sections detail the methodologies for the synthesis, purification, and analysis of **pentyl acetate**.

## Synthesis and Purification of Pentyl Acetate

This protocol is based on the standard Fischer esterification method.[2][6][7]

## Materials:

- 1-Pentanol
- Glacial Acetic Acid
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- 5% Sodium Bicarbonate ( $\text{NaHCO}_3$ ) solution
- Saturated Sodium Chloride ( $\text{NaCl}$ ) solution (brine)
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ ) or Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Deionized Water

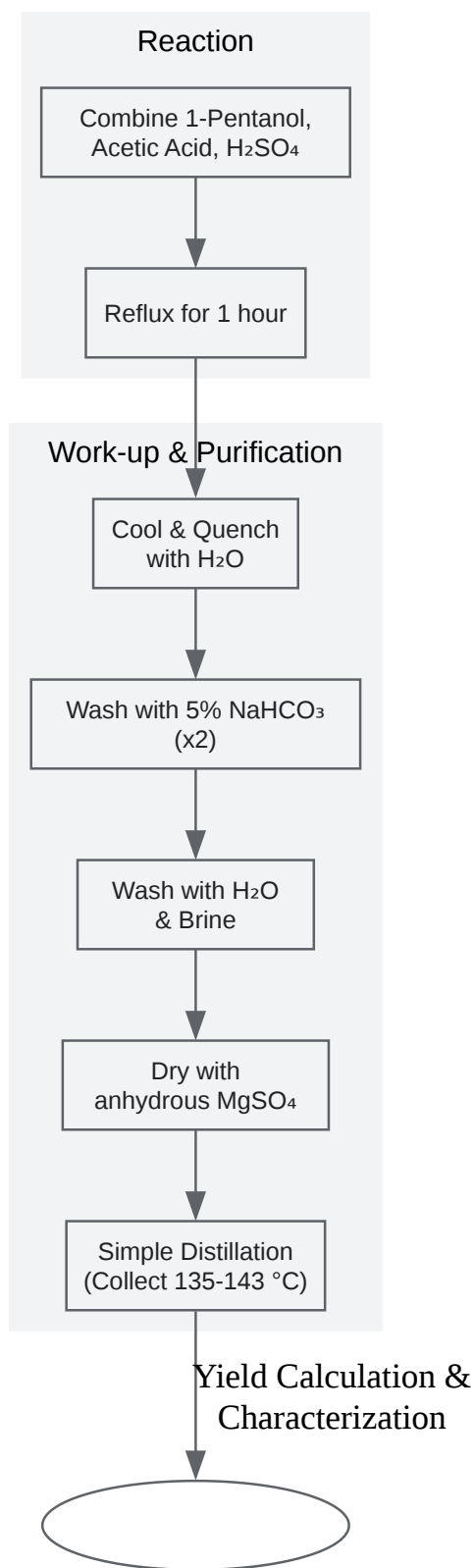
## Equipment:

- Round-bottom flask (100 mL)
- Reflux condenser
- Heating mantle
- Separatory funnel
- Erlenmeyer flasks
- Simple distillation apparatus
- Boiling chips

## Procedure:

- Reaction Setup: In a 100-mL round-bottom flask, combine 20 mL of 1-pentanol and 12 mL of glacial acetic acid.<sup>[6]</sup>
- Catalyst Addition: While swirling the flask, carefully add 1-4 mL of concentrated sulfuric acid.  
<sup>[6]</sup><sup>[7]</sup> Add a few boiling chips to the flask.

- Reflux: Attach a reflux condenser and heat the mixture under reflux for 1 hour using a heating mantle. The refluxing temperature is typically around 100-110 °C.[\[3\]](#)[\[7\]](#)
- Cooling & Quenching: Allow the mixture to cool to room temperature. Transfer the solution to a separatory funnel and add 50-55 mL of cold water.[\[2\]](#)[\[7\]](#)
- Washing - Acid Removal: Separate and discard the lower aqueous layer. Wash the organic layer with two 25 mL portions of 5% sodium bicarbonate solution to neutralize the excess sulfuric acid and acetic acid. Caution: Vent the separatory funnel frequently as CO<sub>2</sub> gas is produced.[\[2\]](#)[\[7\]](#) Check that the final aqueous wash is basic using litmus paper.
- Washing - Final Rinse: Wash the organic layer with 25 mL of water, followed by a gentle wash with saturated NaCl solution (brine) to aid in the removal of dissolved water.[\[7\]](#)[\[13\]](#)
- Drying: Transfer the organic layer (the crude **pentyl acetate**) to a clean Erlenmeyer flask and dry it over 2 grams of anhydrous magnesium sulfate or sodium sulfate.[\[2\]](#)[\[7\]](#)
- Purification by Distillation: Decant the dried liquid into a clean, dry distillation flask. Add new boiling chips and perform a simple distillation. Collect the fraction that boils between 135 °C and 143 °C.[\[2\]](#)[\[13\]](#) This is the purified **pentyl acetate**.



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**Caption:** Synthesis and Purification Workflow.

## Analysis by Gas Chromatography (GC)

Gas chromatography is a standard technique for assessing the purity of volatile compounds like **pentyl acetate**.<sup>[14]</sup>

Typical GC Parameters:

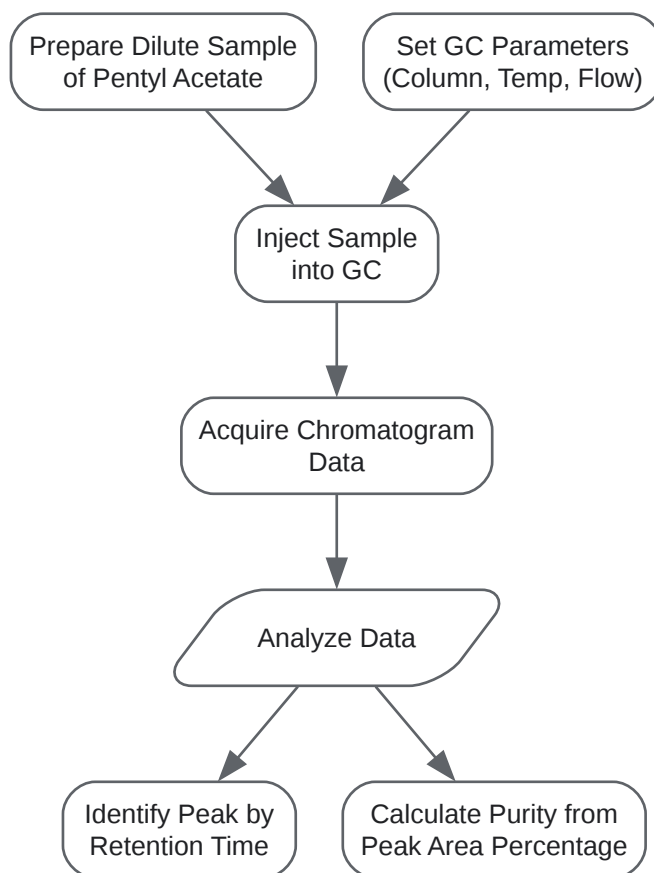
- Instrument: Standard Gas Chromatograph with a Flame Ionization Detector (FID) or Mass Spectrometer (MS).
- Column: A non-polar or medium-polarity column is suitable (e.g., DB-1, ZB-1701).<sup>[11]</sup>
- Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).<sup>[11]</sup>
- Injector Temperature: 250-280 °C.<sup>[11]</sup>
- Oven Program:
  - Initial Temperature: 70 °C, hold for 2 minutes.
  - Ramp: Increase temperature at 10 °C/min to 200 °C.
  - Final Hold: Hold at 200 °C for 2 minutes.
- Detector Temperature (FID): 250-300 °C.
- Injection Volume: 1 µL of a diluted sample (e.g., in dichloromethane or ethanol).

Procedure:

- Sample Preparation: Prepare a dilute solution of the synthesized **pentyl acetate** in a suitable solvent.
- Instrument Setup: Set up the GC with the parameters listed above.
- Injection: Inject the sample into the GC.
- Data Acquisition: Record the chromatogram.



- Analysis: The purity is determined by the relative area of the **pentyl acetate** peak compared to the total area of all peaks in the chromatogram. The identity can be confirmed by comparing the retention time to that of a pure standard or by mass spectrometry.



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## References

- 1. [community.wvu.edu](http://community.wvu.edu) [[community.wvu.edu](http://community.wvu.edu)]
- 2. [documents.thermofisher.com](http://documents.thermofisher.com) [[documents.thermofisher.com](http://documents.thermofisher.com)]
- 3. [m.youtube.com](http://m.youtube.com) [[m.youtube.com](http://m.youtube.com)]

- 4. researchgate.net [researchgate.net]
- 5. cerritos.edu [cerritos.edu]
- 6. Chemistry 210 Experiment 7 [home.miracosta.edu]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. scilearn.sydney.edu.au [scilearn.sydney.edu.au]
- 9. journal.uctm.edu [journal.uctm.edu]
- 10. WO2012164573A2 - Hydrolysis and esterification with acid catalysts - Google Patents [patents.google.com]
- 11. benchchem.com [benchchem.com]
- 12. cerritos.edu [cerritos.edu]
- 13. cpb-us-e2.wpmucdn.com [cpb-us-e2.wpmucdn.com]
- 14. Ester hydrolysis - Wikipedia [en.wikipedia.org]
- 15. chemguide.co.uk [chemguide.co.uk]
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